

# Cyclopentanol CAS number and IUPAC name

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## Compound of Interest

Compound Name: Cyclopentanol

Cat. No.: B049286

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An In-depth Technical Guide to **Cyclopentanol** for Researchers and Drug Development Professionals.

## Introduction

**Cyclopentanol**, a cyclic alcohol with the chemical formula  $C_5H_{10}O$ , is a significant compound in organic chemistry and various industrial applications.[1] It is a colorless, viscous liquid with a pleasant, mild odor.[1][2] As a versatile chemical intermediate, it serves as a crucial building block in the synthesis of pharmaceuticals, fragrances, dyes, and other organic compounds.[3][4] Its unique five-membered ring structure and the presence of a hydroxyl group confer specific reactivity and physical properties that make it valuable for researchers and professionals in drug development.[1][5] This guide provides a comprehensive overview of **Cyclopentanol**, including its chemical identifiers, physical properties, synthesis protocols, and safety information.

## Chemical Identification and Properties

The primary identifiers for **Cyclopentanol** are its CAS number and IUPAC name.

- IUPAC Name: **Cyclopentanol**[6][7]
- CAS Number: 96-41-3[6][8][9][10]
- Synonyms: Cyclopentyl alcohol, Hydroxycyclopentane[1][8][9][11]

A summary of its key quantitative properties is presented in the table below for easy reference.

Property	Value
Molecular Formula	C5H10O[7][8][12]
Molecular Weight	86.13 g/mol [2][8][9]
Appearance	Colorless, viscous liquid[1][2][8]
Melting Point	-19 °C[2][8][9]
Boiling Point	139-140.85 °C[8][9]
Density	0.948 g/mL at 20 °C[2][8]
Flash Point	51 °C (124 °F)[8][9][11]
Water Solubility	Slightly soluble / Moderately soluble (~5 g/L)[5][8]
Solubility in Organic Solvents	Soluble in alcohol, ether, acetone, and chloroform.[5][8]
LogP (Kow)	0.71[2][8]
Refractive Index (n <sub>20/D</sub> )	1.4530[2][8]

## Synthesis and Experimental Protocols

**Cyclopentanol** is synthesized through various methods. For researchers, understanding these pathways is crucial for both production and application in further synthetic steps.

### Indirect Synthesis from Cyclopentene (Two-Step Protocol)

A widely documented method involves a two-step process starting from cyclopentene, which is favored for its thermodynamic viability.[3][13] This process includes an addition-esterification reaction followed by transesterification.[3]

#### Step 1: Addition-Esterification of Cyclopentene

- Reaction: Cyclopentene reacts with acetic acid to form cyclopentyl acetate.[3]

- Optimal Conditions:
  - Temperature: 333.15 K to 353.15 K (60°C to 80°C).[\[3\]](#)[\[13\]](#)
  - Molar Ratio: Acetic acid to cyclopentene ratio between 2:1 and 3:1.[\[3\]](#)[\[13\]](#)
- Outcome: This exothermic reaction shows high selectivity towards cyclopentyl acetate, reported to be around 98%.[\[3\]](#)

#### Step 2: Transesterification of Cyclopentyl Acetate

- Reaction: The resulting cyclopentyl acetate undergoes transesterification with methanol to yield **cyclopentanol**.[\[3\]](#)
- Optimal Conditions:
  - Temperature: 323.15 K to 343.15 K (50°C to 70°C).[\[3\]](#)[\[13\]](#)
  - Molar Ratio: Methanol to cyclopentyl acetate ratio between 3:1 and 4:1.[\[3\]](#)[\[13\]](#)
- Outcome: This step demonstrates high selectivity for **cyclopentanol** (99.5%), with a cyclopentyl acetate conversion of 55.3%, resulting in a final yield of 55.0%.[\[3\]](#)

## Hydration of Cyclopentene

Direct hydration of cyclopentene is another viable route.[\[9\]](#)

- Protocol: Cyclopentene is hydrated in the presence of aqueous sulfuric acid or over a strong acid cation exchange resin catalyst in an autoclave.[\[9\]](#)[\[14\]](#)
- Conditions (Resin Catalyst):
  - Temperature: 130-140°C.[\[14\]](#)
  - Reactant Ratio: H<sub>2</sub>O to cyclopentene molar ratio of 5.5-6.5:1.[\[14\]](#)
  - Duration: 4 hours.[\[14\]](#)

- Outcome: This method can achieve a cyclopentene conversion of 25.7% with a **cyclopentanol** selectivity of 93%.[\[14\]](#)

## Reduction of Cyclopentanone

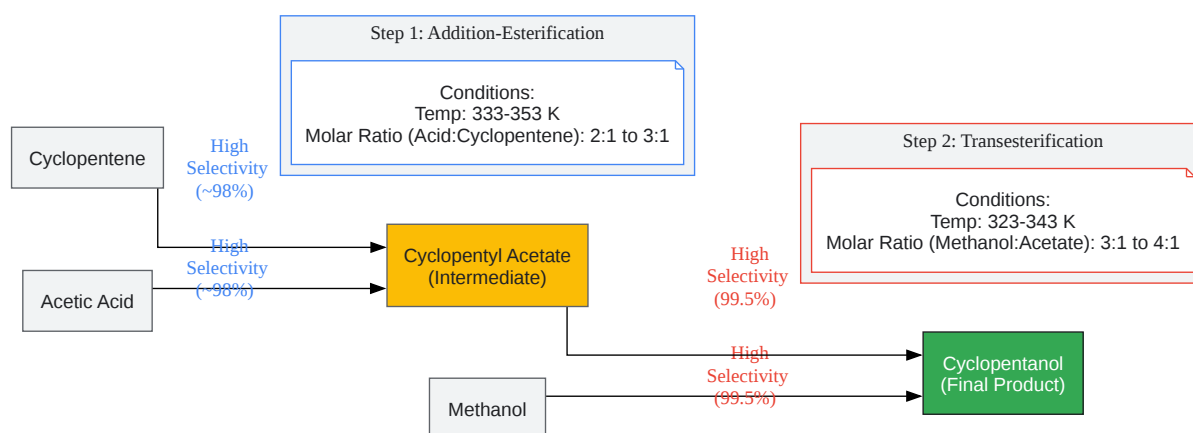
**Cyclopentanol** can be readily prepared by the reduction of cyclopentanone.[\[9\]](#)

- Protocols:
  - Catalytic Hydrogenation: Using catalysts like copper chromite at 150°C and 150 atm, or platinum oxide/platinum black at 2-3 atm.[\[9\]](#)
  - Chemical Reduction: Using lithium aluminum hydride ( $\text{LiAlH}_4$ ) in ether at room temperature.[\[9\]](#)

## Synthesis from Furfural

Bio-derived furfural can be converted to **cyclopentanol**, offering a renewable pathway.[\[6\]](#)[\[15\]](#)

- Protocol: The process involves hydrodeoxygenation using a copper catalyst or a nickel-cobalt catalyst.[\[6\]](#) A one-step synthesis from furfural in a water-fatty alcohol system using a Raney nickel catalyst has also been described.[\[15\]](#)
- Conditions (Raney Ni):
  - Temperature: 150-230°C.[\[15\]](#)
  - Pressure: 0-4 MPa.[\[15\]](#)
  - Duration: 4 hours.[\[15\]](#)



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Caption: Workflow for the two-step synthesis of **Cyclopentanol** from Cyclopentene.

## Applications in Research and Drug Development

**Cyclopentanol**'s utility in the pharmaceutical and chemical industries is extensive.

- **Pharmaceutical Intermediate:** It serves as a key starting material or building block in the synthesis of various active pharmaceutical ingredients (APIs) and other pharmaceutical compounds.[4][16]
- **Solvent:** Due to its properties, it is used as a solvent for certain drugs and in pharmaceutical formulations.[2][4]
- **Precursor for Other Chemicals:** **Cyclopentanol** is a precursor for producing other important chemical intermediates like cyclopentanone (via oxidation) and cyclopentene (via

dehydration).[1][6] These compounds are, in turn, used to synthesize a range of molecules, including anti-inflammatory and anti-cancer drugs.[17]

- Flavors and Fragrances: It is an intermediate in the production of flavors and fragrances, which can be relevant in the formulation of final drug products.[3][4]

## Safety and Handling

Proper handling of **Cyclopentanol** in a laboratory or industrial setting is essential.

- Hazards: It is a flammable liquid and vapor.[11][12] Vapors may form explosive mixtures with air and are heavier than air, meaning they can accumulate in low-lying areas.[2][18] It may cause skin, eye, and respiratory tract irritation.[11]
- Personal Protective Equipment (PPE):
  - Eyes: Wear appropriate safety glasses or a face shield.[11][19]
  - Skin: Handle with gloves inspected prior to use.[19][20]
  - Respiratory: Use in a well-ventilated area or with adequate respiratory protection to keep airborne concentrations low.[11][18]
- Handling and Storage:
  - Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[4][12][20]
  - Keep containers tightly closed.[4][12]
  - Use spark-proof tools and explosion-proof equipment.[11] Ground and bond containers when transferring material.[11]
- Incompatibilities: **Cyclopentanol** is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[8][11][20]
- First Aid:

- Skin Contact: Wash off with soap and plenty of water.[19][20]
- Eye Contact: Flush eyes with water as a precaution.[19][20]
- Inhalation: Move the person into fresh air.[19][20]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[19][20] In all cases of exposure, consult a physician.[19][20]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)